

# Technical Guide to the Safety and Handling of 5-Methyluridine-d4

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## Compound of Interest

Compound Name: 5-Methyluridine-d4

Cat. No.: B12062145

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This document provides a comprehensive overview of the safety and handling guidelines for **5-Methyluridine-d4**, a deuterated analog of 5-Methyluridine. Given that the toxicological properties of this specific compound have not been fully investigated, it should be handled with care, assuming it is hazardous.[1][2] This guide is intended for use by technically qualified individuals in a research and development setting.[3]

## Physical and Chemical Properties

**5-Methyluridine-d4** is the deuterium-labeled version of 5-Methyluridine, an endogenous methylated nucleoside.[4] It is primarily used for research purposes, including as a tracer or an internal standard for quantitative analysis.[4]

Property	Data	Reference(s)
Chemical Name	6-deuterio-1- [(2R,3R,4S,5R)-3,4-dihydroxy- 5-(hydroxymethyl)oxolan-2- yl]-5- (trideuteriomethyl)pyrimidine- 2,4-dione	
Synonyms	Ribothymidine-d4, Thymine riboside-d4	
CAS Number	82845-85-0	
Molecular Formula	C <sub>10</sub> H <sub>10</sub> D <sub>4</sub> N <sub>2</sub> O <sub>6</sub>	
Molecular Weight	262.25 g/mol	
Appearance	Crystalline solid	
Purity	≥98%	
Isotopic Purity	98%	
Solubility	DMSO: ~10 mg/mL Dimethylformamide: ~16 mg/mL PBS (pH 7.2): ~5 mg/mL	
Storage Temperature	-20°C	
Stability	≥ 4 years (when stored at -20°C)	

## Hazard Identification and Toxicological Profile

The health risks of **5-Methyluridine-d4** have not been fully determined. However, based on available Safety Data Sheets (SDS) for the non-labeled compound and general chemical principles, it is classified with specific hazards. Users must review the complete and most current Safety Data Sheet provided by the supplier before use.

GHS Hazard Classification:

Hazard Class	GHS Code	Statement	Reference(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	
STOT - Single Exposure	H335	May cause respiratory irritation	

#### Toxicological Summary:

- **Acute Effects:** Direct contact may cause skin inflammation, characterized by itching, scaling, reddening, or blistering. Eye contact can result in redness, pain, or severe damage. Inhalation of dust may irritate the lungs and respiratory system.
- **Chronic Effects:** No data is available on the long-term effects of exposure.
- **Carcinogenicity:** The compound is not listed as a carcinogen by IARC, NTP, or OSHA.
- **Exposure Limits:** Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established for this compound.

## Safe Handling and Storage Procedures

Adherence to proper laboratory protocols is essential to minimize exposure and ensure safety.

#### General Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.
- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale the substance.
- Avoid the formation and accumulation of dust.

- Wash hands thoroughly after handling the material.
- Keep the container tightly closed when not in use.
- Keep away from heat and sources of ignition.

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage condition is at -20°C for long-term stability.
- Store away from incompatible materials such as oxidizing agents.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **5-Methyluridine-d4**.

- **Eye/Face Protection:** Wear chemical splash-resistant safety glasses or goggles with side protection, compliant with standards such as OSHA 29 CFR 1910.133 or EU EN166. A face shield may be used for additional protection.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection is not typically required. If dust is generated, a NIOSH-approved particle filter respirator should be used.

## First Aid Measures

In case of exposure, seek immediate medical attention and show the Safety Data Sheet to the physician.

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Obtain medical aid.	
Skin Contact	Immediately flush the skin with plenty of running water for at least 15 minutes. Remove contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid.	
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Obtain medical aid.	
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.	

## Spill and Leak Procedures

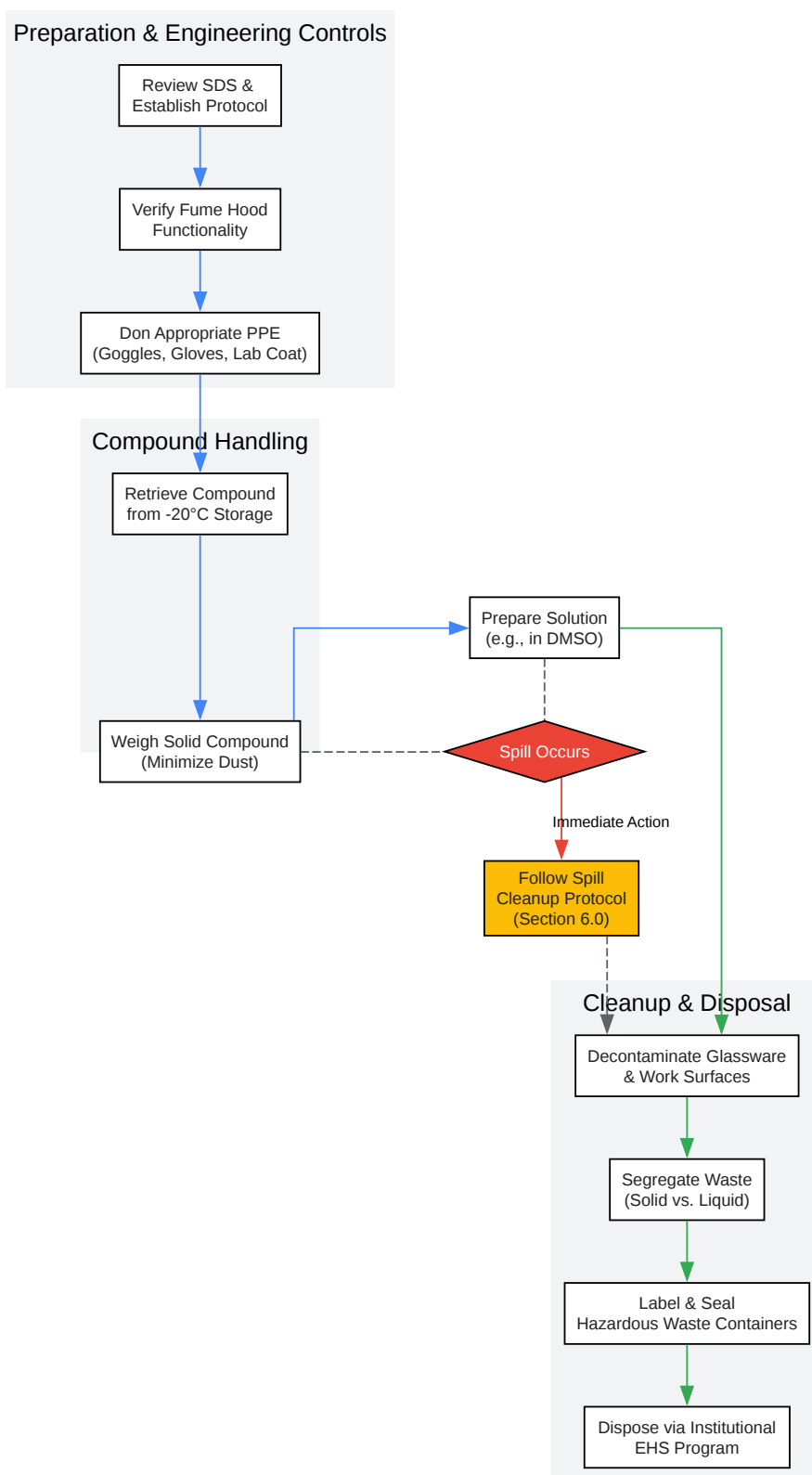
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Cleanup: For solid spills, carefully sweep up, vacuum, or absorb with an inert material. Place the collected material into a suitable, labeled container for disposal. Avoid generating dust during cleanup.

- Personal Protection: Ensure adequate ventilation and wear the appropriate PPE as described in Section 4.0 during cleanup.

## Disposal Guidelines

All waste materials should be disposed of in accordance with federal, state, and local regulations.

- Collect waste in a suitable, sealed, and clearly labeled container.
- Dispose of the contents and container at an approved waste disposal plant.
- Do not dispose of it down the drain or into the environment.



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